

LML134: A Technical Guide to its Discovery and Development

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Compound of Interest

Compound Name: LML134

Cat. No.: B2814439

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Abstract

LML134, a novel histamine H3 receptor (H3R) inverse agonist, was developed by Novartis for the treatment of excessive sleep disorders, such as shift work disorder (SWD). The core design principle behind **LML134** was to create a compound with rapid brain penetration and a fast kinetic profile. This approach aimed to mitigate the mechanism-based side effect of insomnia that has challenged the development of other H3R inverse agonists. Preclinical studies demonstrated promising pharmacokinetic and pharmacodynamic properties, leading to its progression into clinical trials. Phase I studies in healthy volunteers were completed, followed by a Phase II proof-of-concept trial in patients with SWD. While the Phase II trial indicated a wakefulness-promoting effect, the development of **LML134** for sleep-related disorders was ultimately discontinued by the sponsor for reasons unrelated to safety. This guide provides a comprehensive overview of the discovery, development, and scientific foundation of **LML134**.

Introduction

Excessive daytime sleepiness is a hallmark symptom of several sleep disorders, significantly impacting patients' quality of life, productivity, and safety. The histaminergic system, particularly

the histamine H3 receptor (H3R), plays a crucial role in regulating the sleep-wake cycle. The H3R acts as a presynaptic autoreceptor on histaminergic neurons, inhibiting histamine synthesis and release. Consequently, inverse agonists of the H3R are expected to increase histaminergic tone in the brain, thereby promoting wakefulness.

While several H3R inverse agonists have entered clinical trials, a common challenge has been mechanism-based insomnia. This is often attributed to compounds with slow receptor dissociation kinetics, leading to sustained receptor blockade. The development of **LML134** was a strategic effort to overcome this limitation by identifying a potent H3R inverse agonist with a "fast-on/fast-off" kinetic profile. The hypothesis was that such a compound would provide a therapeutic, wake-promoting effect during the desired period without interfering with sleep during the subsequent rest phase.

Preclinical Development

Discovery and Optimization

The discovery of **LML134** stemmed from a medicinal chemistry program focused on identifying novel H3R inverse agonists with favorable pharmacokinetic and pharmacodynamic properties. The optimization process prioritized compounds that demonstrated high receptor occupancy shortly after administration, followed by rapid disengagement from the receptor. This led to the identification of **LML134** as a promising clinical candidate.

Pharmacology

LML134 is a potent and selective inverse agonist of the histamine H3 receptor. In preclinical studies, it demonstrated high affinity for the H3R and functional antagonism of receptor activity.

Pharmacokinetics

Preclinical pharmacokinetic studies in rats revealed that **LML134** is characterized by rapid oral absorption and clearance.

Table 1: Preclinical Pharmacokinetic Parameters of **LML134** in Rats

Parameter	Value
Time to maximum concentration (tmax)	0.5 hours
Fraction absorbed (oral)	44%
Terminal half-life (intravenous)	0.44 hours
Plasma protein binding (rat)	Fu = 39.0%
Plasma protein binding (dog)	Fu = 57.6%
Plasma protein binding (human)	Fu = 33.6%

Fu = fraction unbound

These data supported the desired profile of a compound with rapid onset and a short duration of action.

Safety Pharmacology

Preclinical safety pharmacology studies were conducted to assess the potential for adverse effects on major physiological systems.

Clinical Development

LML134 progressed into clinical development to evaluate its safety, tolerability, pharmacokinetics, and efficacy in humans.

Phase I Clinical Program

A first-in-human, randomized, double-blind, placebo-controlled, single and multiple ascending oral dose study (NCT02334449) was conducted in healthy volunteers. The primary objectives were to assess the safety and tolerability of **LML134**. A key secondary objective was to characterize its pharmacokinetic profile in humans.

Another Phase I study in healthy volunteers utilized positron emission tomography (PET) with the radioligand [11C]MK-8278 to characterize the regional brain H3 receptor occupancy of **LML134** following a single oral dose. This study aimed to determine the optimal dose for achieving target engagement in the brain.

Phase II "Proof of Concept" Clinical Trial (CLML134X2201)

A randomized, double-blind, placebo-controlled, crossover, multi-center "Proof of Concept" (PoC) study (NCT03141086) was conducted to assess the wakefulness-promoting effect, safety, tolerability, and pharmacokinetics of **LML134** in patients with Shift Work Disorder (SWD).

The primary objective of this study was to demonstrate that **LML134** could significantly increase wakefulness compared to placebo in patients with SWD. The primary endpoint was the mean sleep latency as measured by the Multiple Sleep Latency Test (MSLT). Safety, tolerability, and pharmacokinetic parameters were also evaluated.

The study demonstrated that participants were less sleepy at night after taking **LML134** compared to placebo. Participants stayed awake longer during the MSLT nap times after receiving **LML134**. However, the effect of **LML134** on sleepiness was observed to be less pronounced at the fourth nap time, which occurred approximately 9.5 hours after drug administration.

In patients with SWD, **LML134** reached its maximum concentration in the blood approximately 3 hours after administration.

LML134 was found to be safe for the participants in this trial. The most commonly reported adverse event was headache. No serious adverse events were reported during the study.

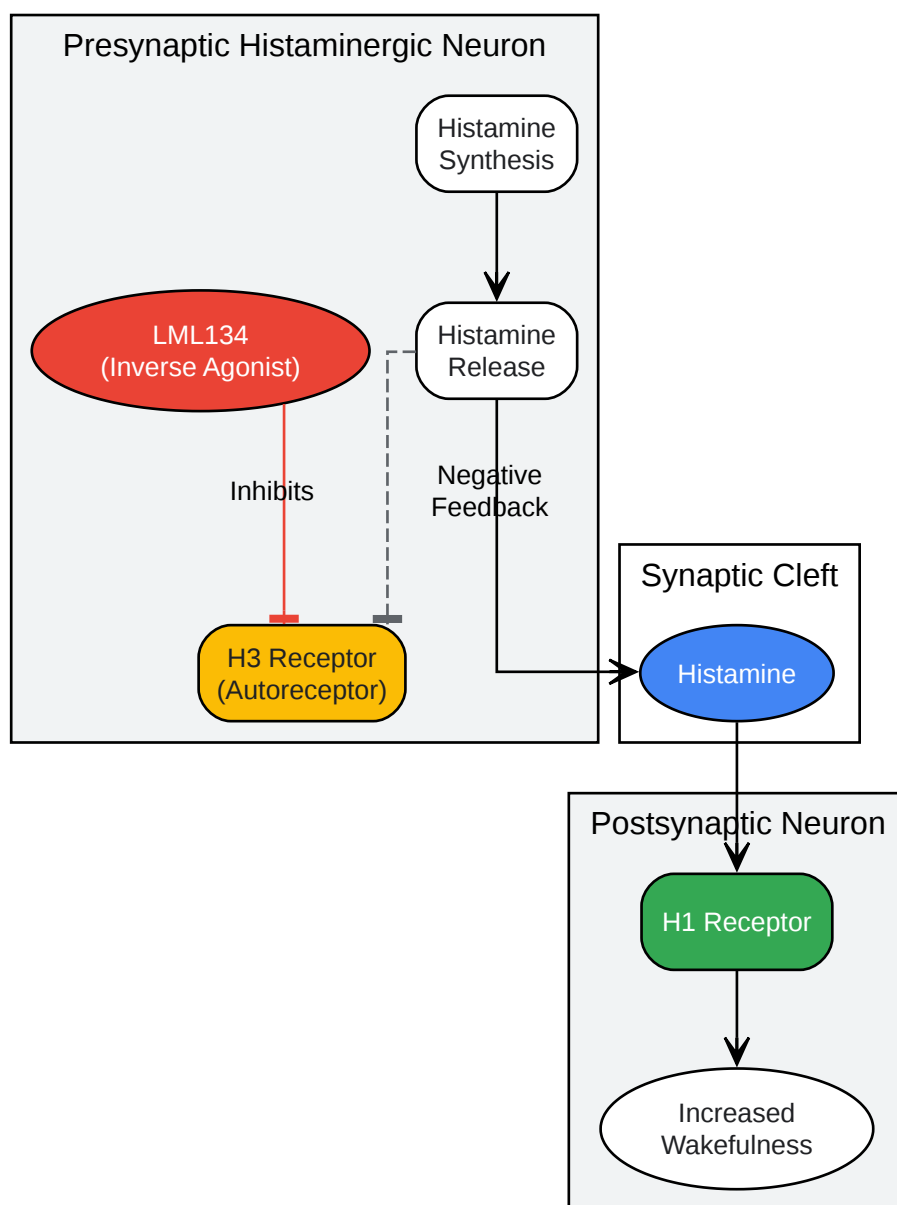
Table 2: Adverse Events in the Phase II (CLML134X2201) Trial

Adverse Event Category	LML134 (n=21)	Placebo (n=23)
Any Adverse Event	24% (5)	13% (3)
Serious Adverse Events	0% (0)	0% (0)
Discontinuation due to Adverse Events	10% (2)	0% (0)

The **CLML134**X2201 trial was terminated early. This decision was not related to safety concerns but was based on the sponsor's decision to discontinue all research on **LML134** for sleep-related diseases.

Mechanism of Action and Signaling Pathways

LML134 functions as an inverse agonist at the histamine H3 receptor. As a presynaptic autoreceptor, the H3R tonically inhibits the synthesis and release of histamine from histaminergic neurons in the tuberomammillary nucleus (TMN) of the hypothalamus. By binding to and inactivating the H3R, **LML134** disinhibits these neurons, leading to increased histamine release in various brain regions. Elevated histamine levels then activate postsynaptic histamine H1 receptors, which are known to promote wakefulness and arousal.



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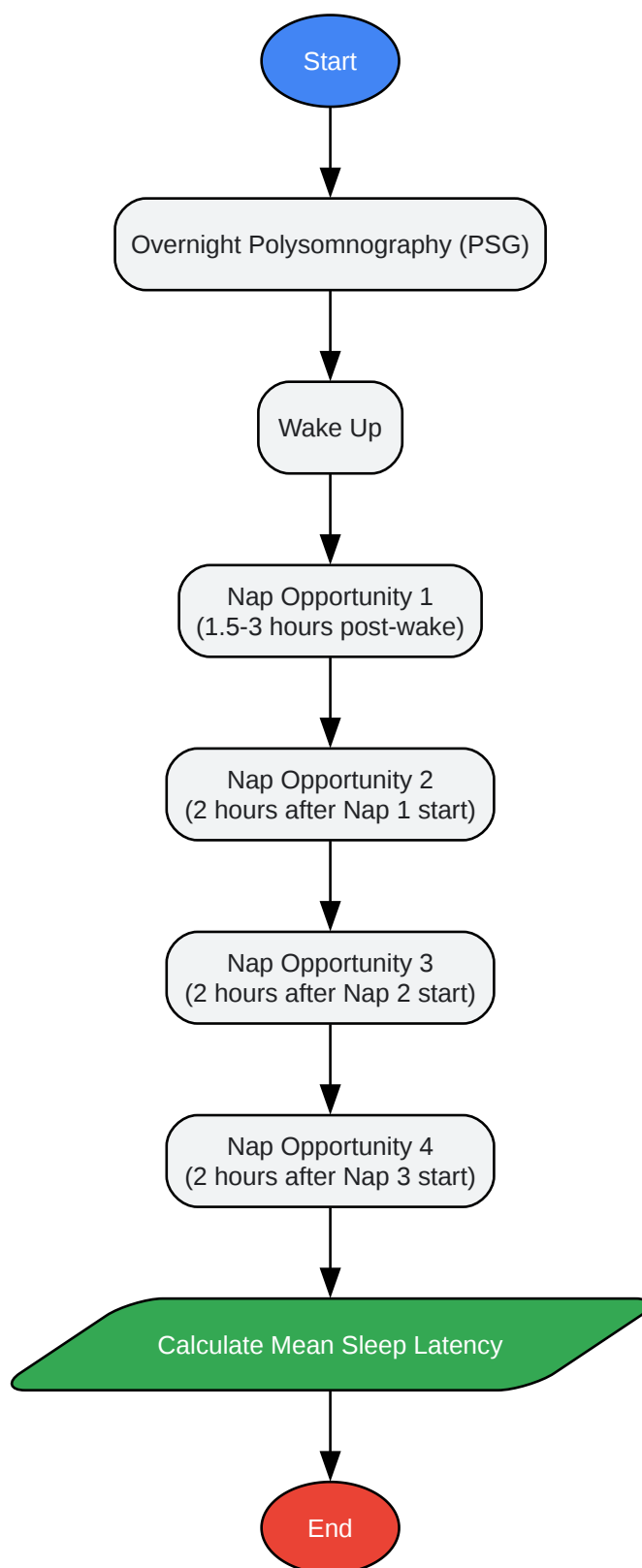
Histamine H3 Receptor Inverse Agonist Mechanism of Action.

Key Experimental Protocols

Multiple Sleep Latency Test (MSLT)

The MSLT is a standardized test used to objectively measure daytime sleepiness. The protocol for the **CLML134X2201** trial involved the following steps:

- **Nocturnal Polysomnography (PSG):** The MSLT is conducted on the day following an overnight PSG to ensure the patient has had an adequate opportunity for sleep and to rule out other sleep disorders that could cause sleepiness.
- **Nap Opportunities:** The test consists of four or five scheduled nap opportunities throughout the day, typically starting 1.5 to 3 hours after waking from the overnight PSG.
- **Nap Timing:** Each nap is separated by a 2-hour interval.
- **Procedure:** For each nap, the patient is asked to lie down in a dark, quiet room and try to fall asleep.
- **Sleep Latency Measurement:** The time from "lights out" to the first epoch of sleep is measured.
- **Nap Termination:** If the patient falls asleep, they are allowed to sleep for 15 minutes. If no sleep occurs within 20 minutes, the nap trial is ended.
- **Data Analysis:** The mean sleep latency across all naps is calculated. A shorter mean sleep latency is indicative of greater physiological sleepiness.



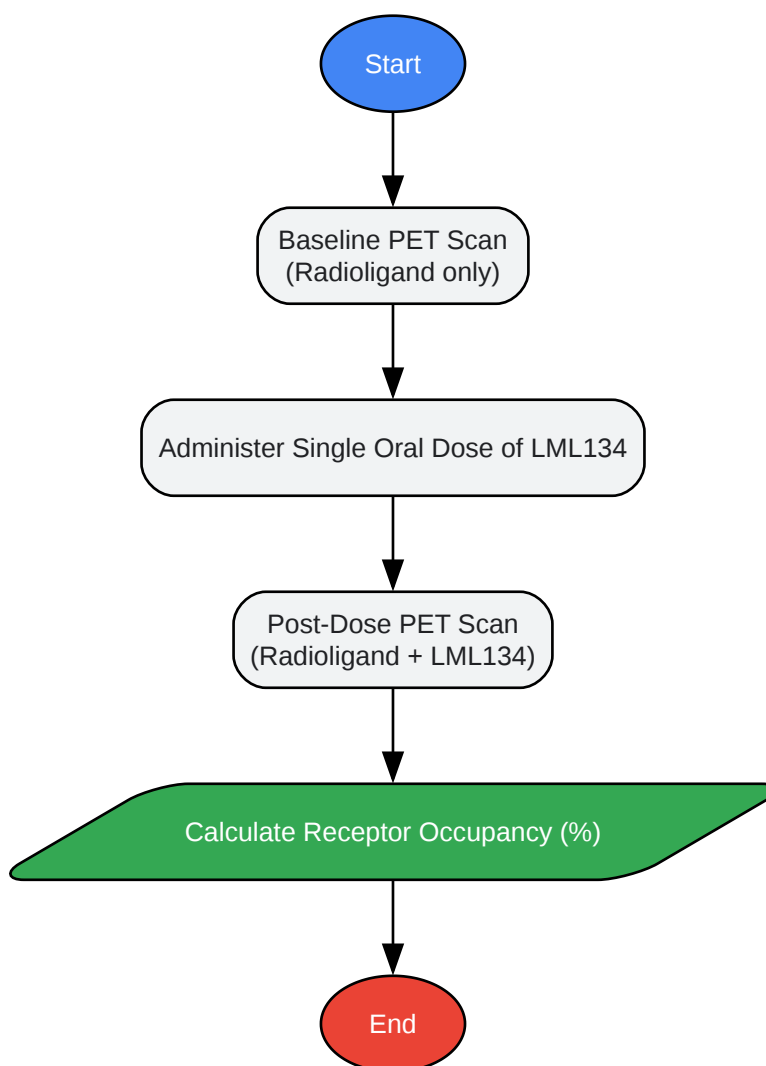
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Multiple Sleep Latency Test (MSLT) Experimental Workflow.

Positron Emission Tomography (PET) for Receptor Occupancy

PET imaging was used to quantify the binding of **LML134** to H3 receptors in the brain. The general protocol for such a study is as follows:

- **Radioligand Administration:** A specific PET radioligand that binds to the H3 receptor, such as [11C]MK-8278, is administered intravenously to the study participant.
- **PET Scanning:** The participant is positioned in a PET scanner, which detects the positrons emitted by the radioligand. This allows for the visualization and quantification of the radioligand's distribution in the brain.
- **Baseline Scan:** A baseline PET scan is performed without the administration of **LML134** to determine the baseline density of H3 receptors.
- **LML134 Administration:** A single oral dose of **LML134** is administered to the participant.
- **Post-Dose Scan:** A second PET scan is performed after **LML134** administration.
- **Data Analysis:** The reduction in radioligand binding in the post-dose scan compared to the baseline scan is used to calculate the percentage of H3 receptors occupied by **LML134** at a given dose and time point.



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PET Receptor Occupancy Experimental Workflow.

Conclusion

LML134 was a rationally designed H3R inverse agonist with a "fast-on/fast-off" kinetic profile aimed at providing a wake-promoting effect without causing insomnia. Preclinical data supported this profile, and the compound progressed to clinical trials. The Phase II proof-of-concept study in patients with Shift Work Disorder suggested that **LML134** was effective in promoting wakefulness and was well-tolerated. Despite these promising early results, the development of **LML134** for sleep-related disorders was discontinued for strategic reasons by the sponsor. The discovery and development history of **LML134** provides valuable insights into

the therapeutic potential and challenges associated with targeting the histamine H3 receptor for the treatment of sleep disorders.

- To cite this document: BenchChem. [LML134: A Technical Guide to its Discovery and Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2814439/docs#lml134-a-technical-guide-to-its-discovery-and-development\]](https://www.benchchem.com/product/b2814439/docs#lml134-a-technical-guide-to-its-discovery-and-development)

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